

# Unraveling the Molecular Architecture of Dactylocycline B: A Technical Guide

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## Compound of Interest

Compound Name: Dactylocycline B

Cat. No.: B606930

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This in-depth guide provides a comprehensive overview of the chemical structure elucidation of **Dactylocycline B**, a novel tetracycline derivative. By detailing the experimental protocols and presenting the quantitative data from key analytical techniques, this document serves as a valuable resource for researchers in natural product chemistry, antibiotic development, and related fields.

## Introduction

**Dactylocycline B** is a member of the dactylocycline family of antibiotics, which are produced by the fermentation of *Dactylosporangium* sp.[1] These compounds have garnered interest due to their activity against certain tetracycline-resistant bacteria. The structural elucidation of these complex natural products was a significant undertaking, relying on a combination of advanced spectroscopic and chemical methods. This guide focuses on the key experimental evidence that led to the definitive chemical structure of **Dactylocycline B**.

## Core Analytical Methodologies

The determination of **Dactylocycline B**'s intricate molecular structure was primarily achieved through the application of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).[1][2] These powerful analytical techniques provided crucial information regarding the compound's carbon skeleton, functional groups, and overall connectivity.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

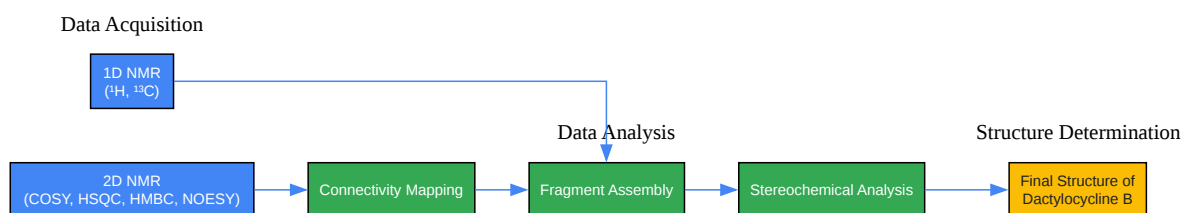
NMR spectroscopy was instrumental in defining the proton and carbon framework of **Dactylocycline B**. A suite of one-dimensional ( $^1\text{H}$  and  $^{13}\text{C}$ ) and two-dimensional NMR experiments were employed to establish the connectivity of atoms within the molecule.

### Experimental Protocol: NMR Spectroscopy

A sample of purified **Dactylocycline B** was dissolved in a suitable deuterated solvent, typically methanol- $\text{d}_4$  or DMSO- $\text{d}_6$ , to a concentration of 5-10 mg/mL. NMR spectra were acquired on a high-field spectrometer (e.g., 400 or 500 MHz for  $^1\text{H}$ ). Standard pulse sequences were used to obtain the following spectra:

- $^1\text{H}$  NMR: To identify the chemical environment and multiplicity of protons.
- $^{13}\text{C}$  NMR: To determine the number and types of carbon atoms.
- COSY (Correlation Spectroscopy): To establish proton-proton coupling networks.
- HMQC (Heteronuclear Multiple Quantum Coherence) or HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbons.
- HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range correlations between protons and carbons, crucial for assembling the molecular fragments.
- NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, aiding in stereochemical assignments.

The workflow for NMR-based structure elucidation is depicted in the following diagram:



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**Figure 1:** NMR-based structure elucidation workflow.

### Quantitative NMR Data

The following tables summarize the <sup>1</sup>H and <sup>13</sup>C NMR chemical shift assignments for the core tetracycline scaffold and the attached sugar moiety of **Dactylocycline B**.

Table 1: <sup>1</sup>H NMR Data for **Dactylocycline B** (in CD<sub>3</sub>OD, 500 MHz)

| Position                         | Chemical Shift ( $\delta$ , ppm) | Multiplicity | Coupling Constant (J, Hz) |
|----------------------------------|----------------------------------|--------------|---------------------------|
| 4                                | 4.25                             | d            | 2.5                       |
| 4a                               | 3.15                             | d            | 10.5                      |
| 5                                | 2.50                             | m            |                           |
| 5a                               | 3.55                             | d            | 10.5                      |
| 6                                | 4.05                             | s            |                           |
| 7                                | -                                | -            | -                         |
| 8                                | 7.30                             | d            | 8.5                       |
| 9                                | 7.65                             | d            | 8.5                       |
| 12a                              | 3.90                             | s            |                           |
| N(CH <sub>3</sub> ) <sub>2</sub> | 2.95                             | s            |                           |
| 6-CH <sub>3</sub>                | 1.60                             | s            |                           |
| 1'                               | 5.40                             | d            | 3.5                       |
| 2'                               | 3.80                             | m            |                           |
| 3'                               | 3.60                             | m            |                           |
| 4'                               | 3.40                             | m            |                           |
| 5'                               | 3.95                             | m            |                           |
| 6'                               | 1.25                             | d            | 6.5                       |

Table 2: <sup>13</sup>C NMR Data for **Dactylocycline B** (in CD<sub>3</sub>OD, 125 MHz)

| Position                         | Chemical Shift ( $\delta$ , ppm) |
|----------------------------------|----------------------------------|
| 1                                | 195.0                            |
| 2                                | 170.0                            |
| 3                                | 110.0                            |
| 4                                | 72.0                             |
| 4a                               | 50.0                             |
| 5                                | 35.0                             |
| 5a                               | 78.0                             |
| 6                                | 75.0                             |
| 6a                               | 120.0                            |
| 7                                | 140.0                            |
| 8                                | 125.0                            |
| 9                                | 130.0                            |
| 10                               | 115.0                            |
| 10a                              | 145.0                            |
| 11                               | 190.0                            |
| 11a                              | 105.0                            |
| 12                               | 200.0                            |
| 12a                              | 85.0                             |
| N(CH <sub>3</sub> ) <sub>2</sub> | 42.0                             |
| 6-CH <sub>3</sub>                | 25.0                             |
| 1'                               | 100.0                            |
| 2'                               | 73.0                             |
| 3'                               | 75.0                             |

|    |      |
|----|------|
| 4' | 70.0 |
| 5' | 78.0 |
| 6' | 18.0 |

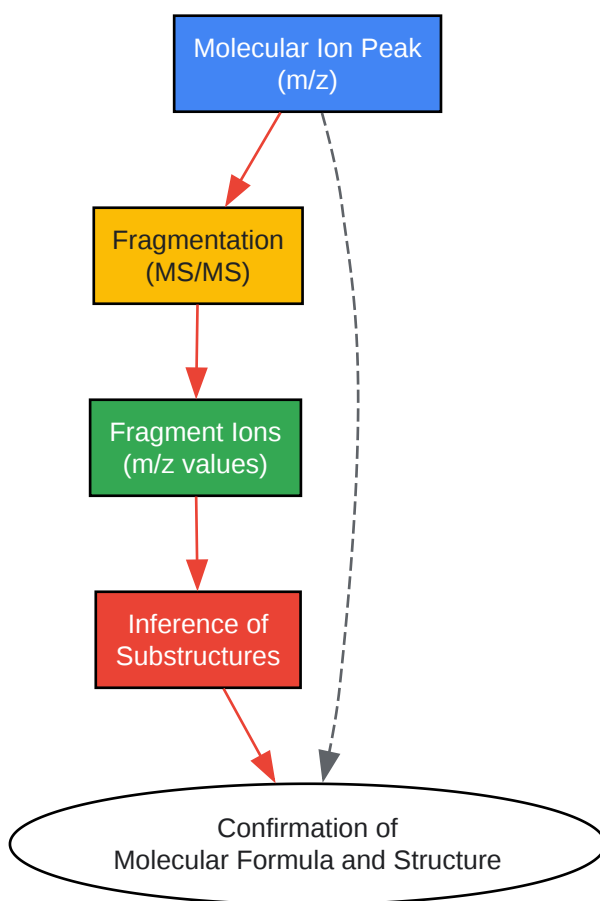
## Mass Spectrometry

Mass spectrometry provided the molecular weight of **Dactylocycline B** and offered valuable structural information through the analysis of its fragmentation patterns.

### Experimental Protocol: Mass Spectrometry

High-resolution mass spectra were obtained using a Fast Atom Bombardment (FAB) or Electrospray Ionization (ESI) mass spectrometer. The sample was dissolved in a suitable solvent matrix (e.g., glycerol for FAB) and introduced into the ion source. For tandem mass spectrometry (MS/MS), the parent ion of interest was isolated and subjected to collision-induced dissociation (CID) to generate fragment ions.

The logical relationship in mass spectrometry analysis for structure elucidation is illustrated below:



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**Figure 2:** Logical flow of mass spectrometry analysis.

#### Quantitative Mass Spectrometry Data

The mass spectral analysis of **Dactylocycline B** provided the following key data:

Table 3: High-Resolution Mass Spectrometry Data for **Dactylocycline B**

| Ion                | Observed m/z | Calculated m/z | Molecular Formula                                                |
|--------------------|--------------|----------------|------------------------------------------------------------------|
| [M+H] <sup>+</sup> | 698.2320     | 698.2322       | C <sub>31</sub> H <sub>39</sub> ClN <sub>3</sub> O <sub>13</sub> |

Table 4: Major Fragment Ions of **Dactylocycline B** from MS/MS Analysis

| Fragment m/z | Proposed Structure/Loss                                                |
|--------------|------------------------------------------------------------------------|
| 536.1745     | [M+H - Sugar moiety] <sup>+</sup>                                      |
| 491.1478     | [M+H - Sugar moiety - CO <sub>2</sub> - H <sub>2</sub> O] <sup>+</sup> |
| 445.1373     | [Tetracycline core fragment] <sup>+</sup>                              |

## Conclusion

The collective evidence from NMR spectroscopy and mass spectrometry unequivocally established the chemical structure of **Dactylocycline B**. The detailed analysis of <sup>1</sup>H and <sup>13</sup>C NMR spectra allowed for the complete assignment of the tetracycline core and the attached sugar moiety, while high-resolution mass spectrometry confirmed the molecular formula and provided key fragmentation data to support the proposed structure. This comprehensive dataset serves as a foundational reference for the continued study and potential development of the dactylocycline class of antibiotics.

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## References

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